

Synthesis of N-(2-Furylmethoxy)phthalimide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N*-(2-Furylmethoxy)phthalimide

CAS No.: 39685-81-9

Cat. No.: B1320306

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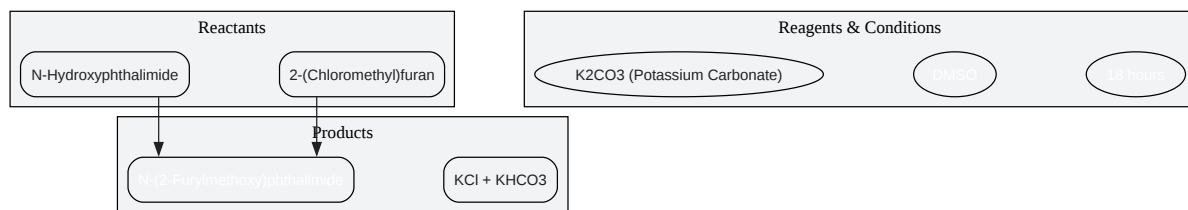
This technical guide provides a comprehensive overview of the synthesis pathway for **N-(2-Furylmethoxy)phthalimide**, a molecule of interest for researchers and professionals in drug development and organic chemistry. The document details the primary synthesis route, experimental protocols, quantitative data, and safety considerations.

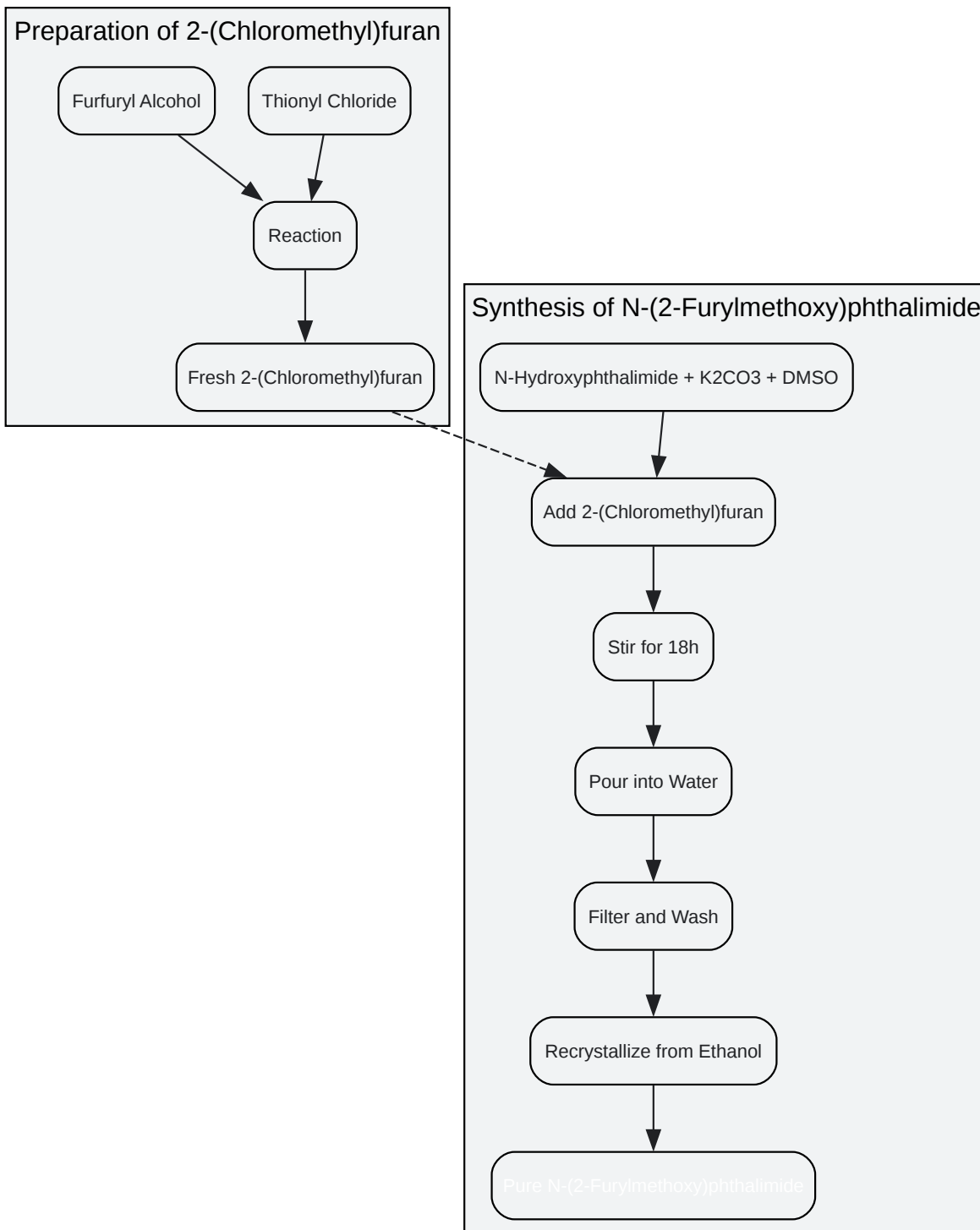
Core Synthesis Pathway

The principal synthesis route for **N-(2-Furylmethoxy)phthalimide** involves the O-alkylation of N-hydroxyphthalimide with 2-(chloromethyl)furan. This reaction is a variation of the well-established Gabriel synthesis, proceeding via a nucleophilic substitution mechanism analogous to the Williamson ether synthesis. The phthalimide nitrogen acts as a protecting group for the amine, preventing over-alkylation.

The reaction is typically carried out in the presence of a weak base, such as potassium carbonate, to deprotonate the hydroxyl group of N-hydroxyphthalimide, thereby forming a more potent nucleophile. Dimethyl sulfoxide (DMSO) is a commonly used polar aprotic solvent that facilitates this S_N2 reaction.

Reaction Scheme:





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